Ancestim Compassionate Use Program: Application Notes and Protocols

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Compound of Interest		
Compound Name:	*AncestiM*	
Cat. No.:	*B1180585*	*Get Quote*

Disclaimer: The following guidelines and protocols are a synthesized framework based on publicly available information regarding **Ancestim** (recombinant human stem cell factor) and general U.S. Food and Drug Administration (FDA) guidelines for expanded access programs. As of this writing, a specific, formalized compassionate use program for **Ancestim** has not been identified in the public domain. Therefore, these notes are intended for informational and illustrative purposes for researchers, scientists, and drug development professionals.

Application Notes

Program Overview

This document outlines the hypothetical guidelines and procedures for applying to the **Ancestim** Compassionate Use Program. This program is designed to provide access to **Ancestim** for patients with serious or life-threatening conditions who are not eligible for or able to participate in clinical trials and have exhausted all available treatment options.[1][2][3][4] **Ancestim**, also known by the trade name Stemgen, is a recombinant human stem cell factor (rhSCF) that stimulates the production of hematopoietic stem cells.[5] It is indicated for use in combination with filgrastim (G-CSF) to mobilize peripheral blood progenitor cells (PBPCs) for collection and subsequent autologous transplantation in cancer patients.[6][7]

Eligibility Criteria

To be considered for the **Ancestim** Compassionate Use Program, both the patient and the treating physician must meet the following criteria:

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Patient Eligibility:

- Diagnosis: The patient must have a serious or immediately life-threatening disease or condition for which PBPC transplantation is a recognized therapeutic option.[1][8][9]
- Lack of Alternatives: The patient must have exhausted all available and satisfactory alternative therapies.[1][3]
- Ineligibility for Clinical Trials: The patient is unable to enroll in a clinical trial for **Ancestim**.[2][8] This could be due to not meeting the inclusion criteria, or if no relevant trials are actively recruiting.
- Risk-Benefit Assessment: The potential benefit to the patient from treatment with **Ancestim** must outweigh the potential risks, as determined by the treating physician.[1][3]

Treating Physician Eligibility:

- Licensure: The requesting physician must be a licensed medical professional in good standing.
- Expertise: The physician should have expertise in the patient's disease and the administration of hematopoietic growth factors.
- IRB Approval: The physician must be willing to obtain approval from their Institutional Review Board (IRB) for the proposed treatment with **Ancestim**.[8][10]
- Informed Consent: The physician is responsible for obtaining written informed consent from the patient or their legal representative.[10]
- Reporting: The physician must agree to comply with all reporting requirements, including safety and outcome data, as outlined by the program and the FDA.

Application Process

The application process is designed to be thorough yet streamlined to facilitate timely access for eligible patients.

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Step 1: Initial Inquiry and Manufacturer Contact The treating physician must first contact the manufacturer to determine if they will provide **Ancestim** for compassionate use.[2][11]

Step 2: Submission of Application Package If the manufacturer agrees, the physician must submit a formal application package. For non-emergency situations, this involves submitting an Investigational New Drug (IND) application to the FDA.[11] Form FDA 3926 is a streamlined form designed for single-patient INDs.[8][11]

The application package should include:

- Completed Form FDA 3926.
- A cover letter detailing the request.
- Patient's clinical history and rationale for treatment with **Ancestim**.
- A signed informed consent form.
- A letter of authorization from the manufacturer.
- IRB approval or a plan for obtaining it.

Step 3: FDA and IRB Review The FDA will review the application. In non-emergency cases, treatment may begin 30 days after the FDA receives the IND, or earlier if notified by the FDA.[11] The local IRB must also approve the treatment plan.[8][10] Over 99% of single-patient expanded access requests are allowed to proceed by the FDA.[11]

Step 4: Drug Shipment and Treatment Initiation Upon receiving all necessary approvals, the manufacturer will ship **Ancestim** to the treating physician's institution. Treatment can then be initiated according to the approved protocol.

Data Presentation

The following tables summarize key quantitative data regarding **Ancestim**.

Table 1: Pharmacokinetics of **Ancestim**[12]

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Parameter	Value
Bioavailability (non-human primates)	>60%
Absorption Half-Life (subcutaneous)	~35-41 hours
Time to Peak Concentration	15-24 hours
Mean Serum Concentration (10 µg/kg dose)	4.9 ng/mL
Elimination Half-Life	2.5 hours
Excretion	Renal: 90%

Table 2: Efficacy of **Ancestim** in Combination with G-CSF for PBPC Mobilization in Breast Cancer Patients[13]

Outcome	Ancestim + G-CSF	G-CSF Alone
Number of Patients	N=108 (approx.)	N=97 (approx.)
Target CD34+ Cells	5×10^6/kg	5×10^6/kg
Patients Reaching Target	63%	47%
Median Number of Aphereses	4	Not specified

Experimental Protocols

Protocol for **Ancestim** Administration and Patient Monitoring

Objective: To safely administer **Ancestim** in combination with G-CSF for the mobilization of PBPCs and to monitor the patient for adverse events.

Materials:

- **Ancestim** (Stemgen®), supplied as a lyophilized powder.[7][12]
- Sterile Water for Injection.

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- Filgrastim (G-CSF).
- Subcutaneous injection supplies.
- Premedication: H1 and H2 antagonists, and a bronchodilator.[13]
- Emergency medical equipment.

Procedure:

- Reconstitution: Reconstitute the **Ancestim** vial with 1.2 mL of Sterile Water for Injection to a final concentration of 1500 µg/mL.[12]
- Premedication: Administer a bronchodilator, an H1 antagonist, and an H2 antagonist to the patient prior to each dose of **Ancestim** to mitigate the risk of allergic reactions.[13]
- Dosage and Administration:
  - **Ancestim** is administered via subcutaneous injection.[5][7]
  - The recommended dose is typically in the range of 5 to 25 µg/kg/day.[6] The treating physician will determine the optimal dose based on the patient's clinical condition.
  - G-CSF is also administered subcutaneously, typically at a fixed dose.[6]
  - Administration of both agents should continue until the target number of PBPCs has been collected.
- Patient Monitoring:
  - Monitor for injection site reactions, which are very common.[13]
  - Be vigilant for signs of allergic reactions, despite premedication.[13]
  - Monitor for other common adverse effects such as respiratory symptoms, paresthesia, and rashes.[13]
  - Regularly assess complete blood counts to monitor white blood cell levels.

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Protocol for Peripheral Blood Progenitor Cell (PBPC) Collection via Apheresis

Objective: To collect a sufficient number of PBPCs from the peripheral blood for subsequent transplantation.

Materials:

- Apheresis machine and collection kits.
- Central venous catheter or appropriate peripheral access.
- Anticoagulant solution.
- Equipment for CD34+ cell enumeration.

Procedure:

- Timing of Apheresis: The onset of action for **Ancestim** is rapid, with increased levels of circulating stem cells detectable within a few days of initiation.[5] Apheresis should be timed to coincide with the peak mobilization of PBPCs.
- Apheresis Procedure:
  - Initiate apheresis according to institutional standard operating procedures.
  - Blood is drawn from the patient, and the PBPCs are separated and collected by the apheresis machine.[5]
  - The remaining blood components are returned to the patient.[5]
- Collection Target: The primary target for collection is typically a specific number of CD34+ cells per kilogram of the patient's body weight (e.g., 5 x 10^6/kg).[13]
- Monitoring and Enumeration:
  - Monitor the patient for any adverse effects during the apheresis procedure.

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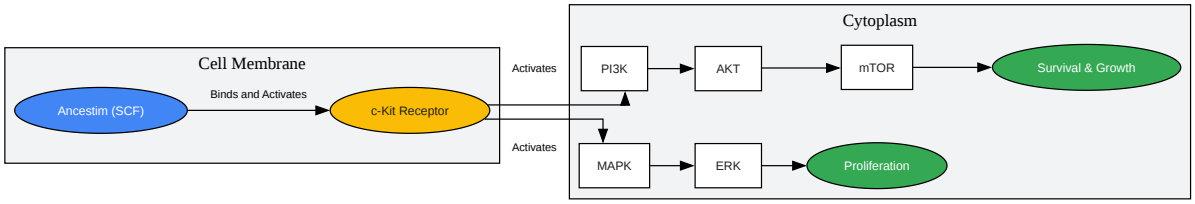
- Enumerate the number of CD34+ cells in the collected product to determine if the target has been met.

- Continuation of Treatment: If the target number of cells is not collected in a single session, daily administration of **Ancestim** and G-CSF, followed by apheresis, may continue for several days.[13]

Mandatory Visualizations



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Caption: **Ancestim** signaling pathway via the c-Kit receptor.

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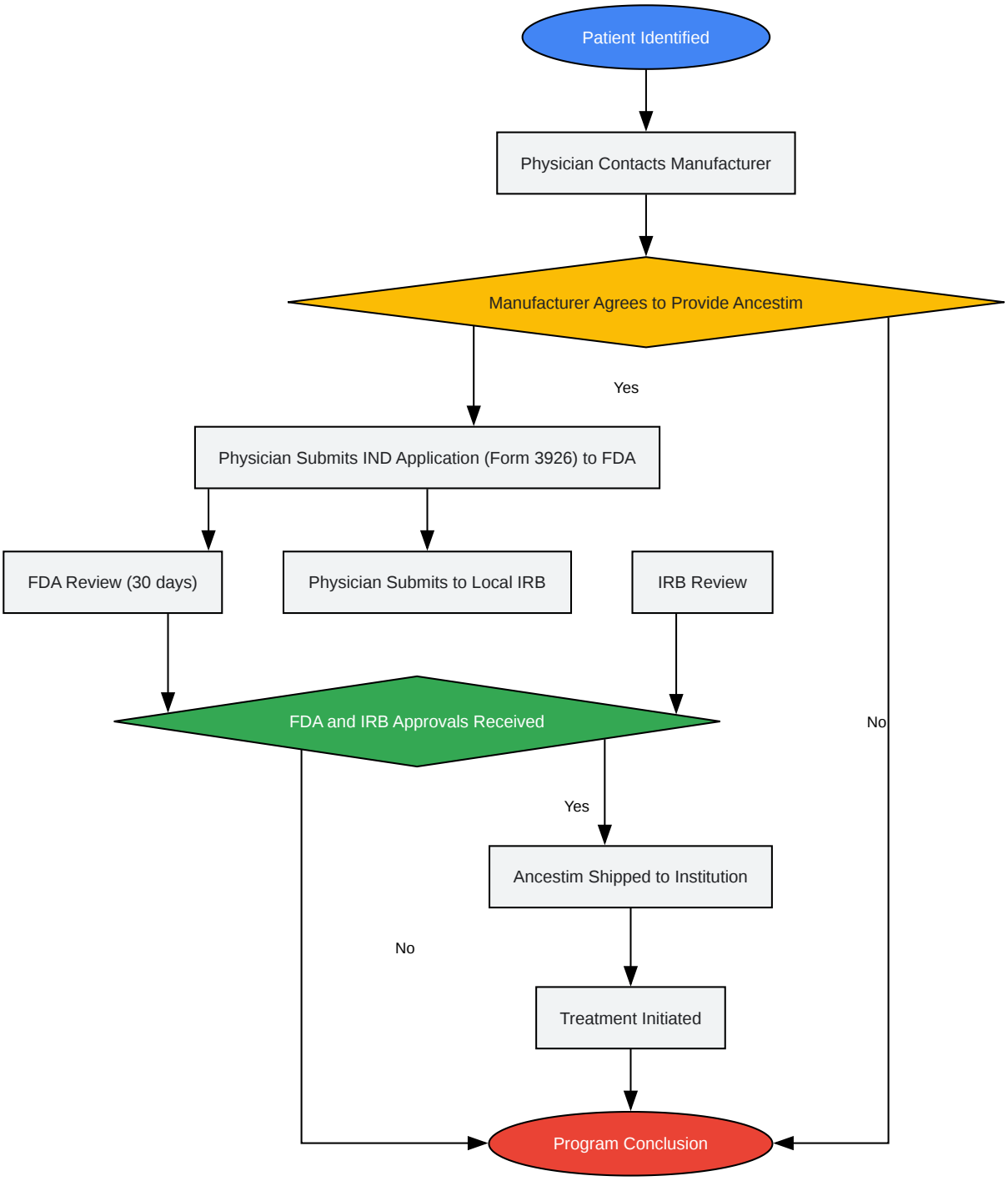

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Caption: Application workflow for the **Ancestim** Compassionate Use Program.

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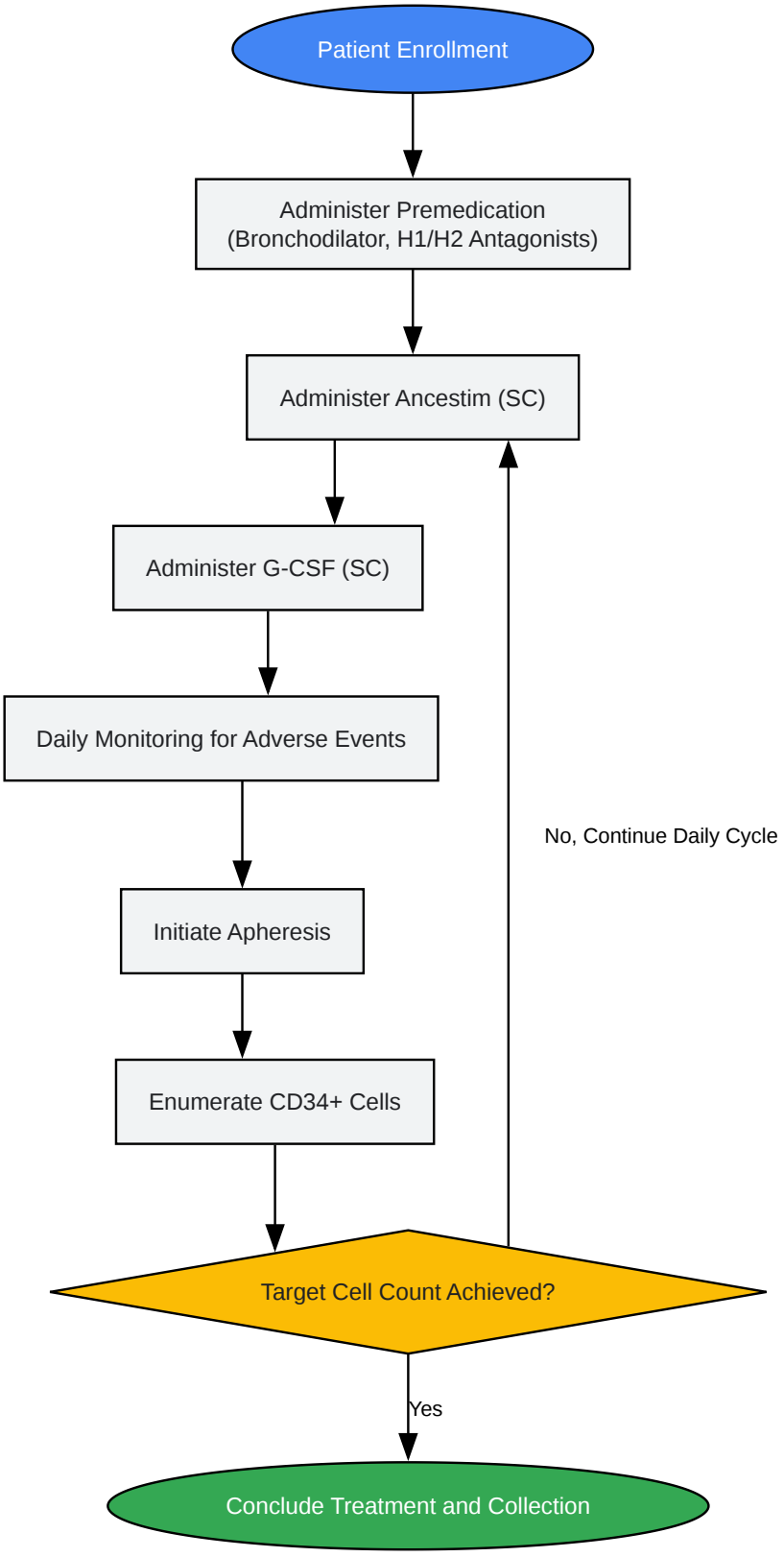

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Caption: Experimental workflow for **Ancestim** administration and PBPC collection.

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